

An In-depth Technical Guide to the Crystal Structure of Copper(II) Acetate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *copper diacetate*

Cat. No.: *B16177461*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure of copper(II) acetate, with a primary focus on its well-characterized hydrated form due to the limited availability of detailed crystallographic data for the anhydrous state. This document summarizes key structural features, experimental protocols for synthesis and analysis, and relevant quantitative data.

Introduction

Copper(II) acetate, also known as cupric acetate, is a chemical compound with the formula $\text{Cu}(\text{CH}_3\text{COO})_2$. It exists in both an anhydrous and a hydrated form, with the monohydrate, $\text{Cu}_2(\text{CH}_3\text{COO})_4(\text{H}_2\text{O})_2$, being the most common and structurally well-defined species.^[1] The anhydrous form is a dark green crystalline solid, while the hydrated version presents as a more bluish-green solid.^[1] Copper(II) acetate has historical significance in pigments and fungicides and is currently utilized as a reagent and catalyst in various organic and inorganic syntheses.^[1]

Crystal Structure of Hydrated Copper(II) Acetate

The crystal structure of copper(II) acetate monohydrate, $\text{Cu}_2(\text{CH}_3\text{COO})_4(\text{H}_2\text{O})_2$, is renowned for its dimeric "paddle-wheel" or "Chinese lantern" configuration.^{[1][2]} This structure has been a subject of significant interest as it was pivotal in advancing the understanding of antiferromagnetic exchange coupling between metal centers.^[2]

In this dimeric arrangement, two copper atoms are bridged by four acetate ligands. Each copper atom is coordinated to four oxygen atoms from the acetate groups in a square planar geometry. The coordination sphere of each copper atom is completed by a water molecule in the axial position, resulting in a square pyramidal geometry for each copper center.^[1]

The two copper atoms are in close proximity, with a Cu-Cu distance of approximately 2.62 Å, which is comparable to the Cu-Cu separation in metallic copper.^[1] This short distance facilitates a significant magnetic interaction between the two copper(II) ions. At room temperature, the dimer is paramagnetic, but as the temperature is lowered below 90 K, it becomes essentially diamagnetic due to the antiferromagnetic coupling of the electron spins of the two copper centers.^{[1][2]}

Quantitative Crystallographic Data

The following table summarizes the key crystallographic and bond distance data for copper(II) acetate monohydrate.

Parameter	Value	Reference
Crystal System	Monoclinic	^[2]
Cu-Cu Bond Distance	~2.62 Å	^[1]
Cu-O (acetate) Bond Distance	~1.97 Å	^[1]
Cu-O (water) Bond Distance	~2.20 Å	^[1]

Anhydrous Copper(II) Acetate: A Structural Enigma

Despite the well-documented structure of its hydrated counterpart, a detailed crystal structure for anhydrous copper(II) acetate, $\text{Cu}(\text{CH}_3\text{COO})_2$, remains largely uncharacterized in the scientific literature. While its existence as a dark green solid is confirmed, and it can be synthesized by dehydrating the monohydrate, specific crystallographic data such as unit cell

parameters and space group are not readily available.^[2] Electron paramagnetic resonance (EPR) studies have been conducted on the anhydrous form, but these have not yielded a complete crystal structure. The challenges in obtaining single crystals suitable for X-ray diffraction may contribute to this lack of detailed structural information.

Experimental Protocols

Synthesis of Copper(II) Acetate Monohydrate

A common laboratory synthesis of copper(II) acetate monohydrate involves the reaction of a copper source with acetic acid.

Materials:

- Copper(II) hydroxide or basic copper(II) carbonate^[1]
- Acetic acid^[1]

Procedure:

- Copper(II) hydroxide or basic copper(II) carbonate is heated with acetic acid.^[1]
- The resulting solution is then concentrated and cooled to allow for the crystallization of copper(II) acetate monohydrate.
- The crystals can be collected by filtration.

Synthesis of Anhydrous Copper(II) Acetate

Anhydrous copper(II) acetate can be prepared by the dehydration of the monohydrate.

Materials:

- Copper(II) acetate monohydrate, $\text{Cu}_2(\text{CH}_3\text{COO})_4(\text{H}_2\text{O})_2$ ^[2]

Procedure:

- Copper(II) acetate monohydrate is heated to 100 °C under vacuum.^[2]

- The heating is continued until the water of hydration is completely removed, resulting in the formation of the dark green anhydrous copper(II) acetate.

Crystal Structure Determination

The primary method for determining the crystal structure of compounds like copper(II) acetate is single-crystal X-ray diffraction.

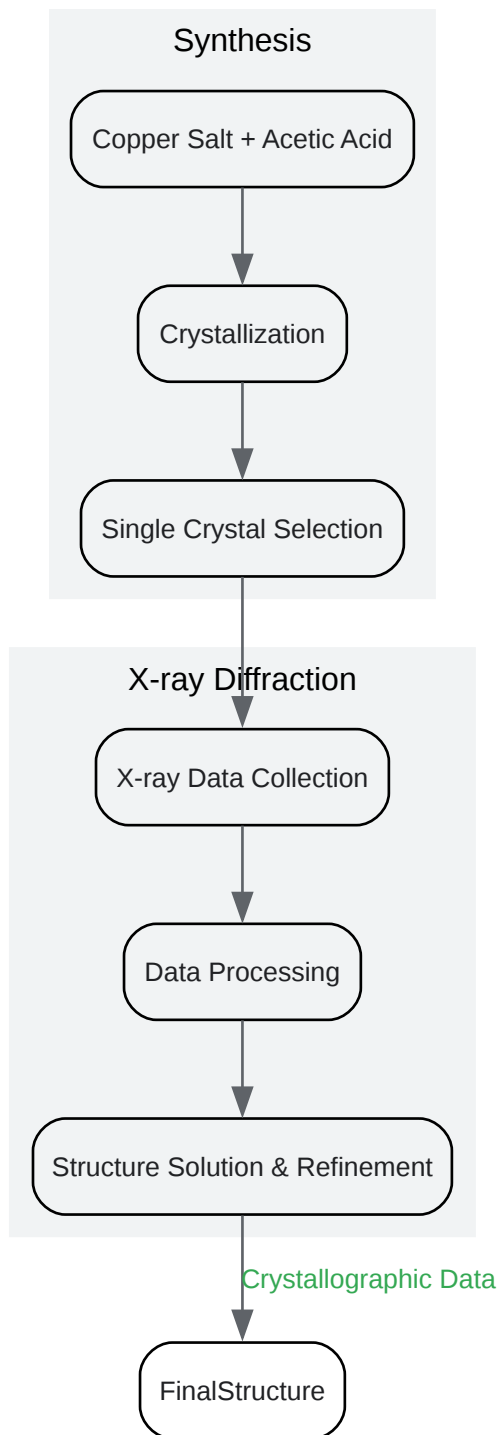
Procedure:

- A suitable single crystal of the compound is mounted on a goniometer.
- The crystal is irradiated with a monochromatic X-ray beam.
- The diffraction pattern of the X-rays is collected on a detector.
- The collected data is processed to determine the unit cell dimensions and space group.
- The crystal structure is solved and refined using specialized software to determine the atomic positions and other structural parameters.

Visualizations

Caption: Dimeric "paddle-wheel" structure of hydrated copper(II) acetate.

Experimental Workflow for Crystal Structure Determination



[Click to download full resolution via product page](#)

Caption: General workflow for determining the crystal structure of a compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Copper(II) acetate - Wikipedia [en.wikipedia.org]
- 2. Copper(II)_acetate [chemurope.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Crystal Structure of Copper(II) Acetate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b16177461/docs#an-in-depth-technical-guide-to-the-crystal-structure-of-copper-ii-acetate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check